

physical and chemical properties of 2,6-Bis((di-tert-butylphosphino)methyl)pyridine

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Compound of Interest

Compound Name: 2,6-Bis((di-tert-butylphosphino)methyl)pyridine

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An In-depth Technical Guide to 2,6-Bis((di-tert-butylphosphino)methyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,6-Bis((di-tert-butylphosphino)methyl)pyridine**, a prominent pincer ligand in modern synthetic chemistry. The document details the compound's structural and physicochemical characteristics, spectroscopic data, and a standard synthesis protocol. Emphasis is placed on its pivotal role in catalysis, particularly in palladium-catalyzed cross-coupling reactions such as the Buchwald-Hartwig amination. A detailed experimental protocol for its synthesis is provided, alongside a visualization of a representative catalytic cycle to illustrate its mechanism of action. This guide is intended to be a valuable resource for researchers and professionals in organic synthesis, organometallic chemistry, and drug development.

Introduction

2,6-Bis((di-tert-butylphosphino)methyl)pyridine is a tridentate pincer ligand, characterized by a central pyridine ring flanked by two phosphinomethyl arms. The sterically demanding di-

tert-butylphosphino groups and the specific geometry of the PNP ligand framework impart unique properties to its metal complexes, leading to high stability and catalytic activity. This ligand has found widespread application in a variety of catalytic transformations, most notably in palladium-catalyzed cross-coupling reactions for the formation of carbon-nitrogen, carbon-carbon, and carbon-oxygen bonds. Its ability to stabilize catalytically active metal centers and facilitate key steps in catalytic cycles, such as oxidative addition and reductive elimination, makes it an invaluable tool for synthetic chemists.

Physical and Chemical Properties

The physical and chemical properties of **2,6-Bis((di-tert-butylphosphino)methyl)pyridine** are summarized in the tables below, providing a comprehensive dataset for laboratory use.

General and Physical Properties

Property	Value	Reference(s)
Appearance	White to light-yellow powder	
Melting Point	116-119 °C	[1]
Boiling Point	456.3 ± 45.0 °C (Predicted)	
Flash Point	67.8 °C (154.0 °F)	[1]
Solubility	Soluble in chloroform.	[2]
Sensitivity	Air sensitive	
pKa	5.72 ± 0.24 (Predicted)	

Molecular and Spectroscopic Properties

Property	Value	Reference(s)
Molecular Formula	C ₂₃ H ₄₃ NP ₂	
Molecular Weight	395.54 g/mol	
¹ H NMR (CDCl ₃)	δ 7.47 (dd, ³ J _{HH} = 7.8 Hz, 1H, pyridine-H4), 7.25 (d, ³ J _{HH} = 7.7 Hz, 2H, pyridine-H3,5), 3.01 (d, ² J _{PH} = 3.3 Hz, 4H, CH ₂ P), 1.14 (d, ³ J _{PH} = 11.0 Hz, 36H, PC(CH ₃) ₃)	[2]
¹³ C NMR (CDCl ₃)	δ 161.89 (d, ² J _{PC} = 14.6 Hz, pyridine-C2,6), 136.08 (s, pyridine-C4), 120.69 (dd, ³ J _{PC} = 10.8 Hz, ⁵ J _{PC} = 1.35 Hz, pyridine-C3,5), 31.83 (d, ¹ J _{PC} = 21.4 Hz, CH ₂ P), 31.67 (d, ¹ J _{PC} = 23.4 Hz, PC(CH ₃) ₃), 29.69 (d, ² J _{PC} = 13.2 Hz, PC(CH ₃) ₃)	[2]
³¹ P NMR (CDCl ₃)	δ 37.49 (s)	[2]
Mass Spectrum (EI)	m/z (%): 396 (5) [M ⁺], 338 (100) [M ⁺ - C(CH ₃) ₃]	[2]

Experimental Protocols

Synthesis of 2,6-Bis((di-tert-butylphosphino)methyl)pyridine

This protocol describes a common method for the synthesis of the title compound via nucleophilic substitution.[2]

Materials:

- 2,6-Bis(chloromethyl)pyridine (710 mg, 4.0 mmol)

- Di-tert-butylphosphine (1.25 g, 8.6 mmol)
- Methanol (3 mL)
- Triethylamine (1.25 mL)
- Silica gel for column chromatography
- Chloroform

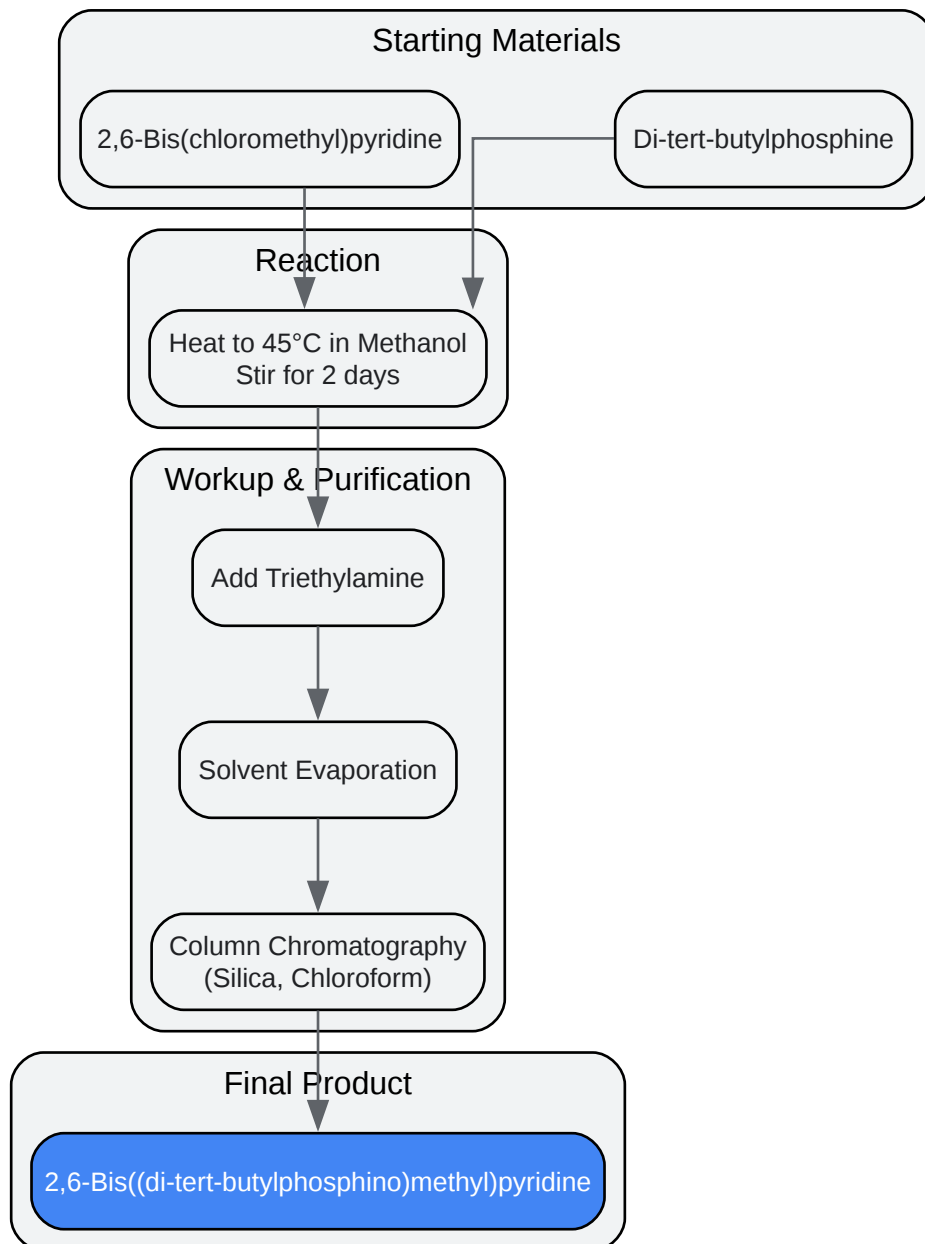
Procedure:

- A suspension of 2,6-bis(chloromethyl)pyridine (710 mg, 4.0 mmol) in methanol (3 mL) is prepared in a flask equipped with a stirrer and a condenser.
- The mixture is heated to 45°C.
- Di-tert-butylphosphine (1.25 g, 8.6 mmol) is added dropwise to the heated suspension.
- The reaction mixture is stirred at 45°C for 2 days.
- After cooling to room temperature, triethylamine (1.25 mL) is slowly added, resulting in the formation of a white precipitate.
- The solvent is removed under vacuum.
- The residue is purified by column chromatography on silica gel using chloroform as the eluent.
- The product, **2,6-Bis((di-tert-butylphosphino)methyl)pyridine**, is isolated as a white solid.

Yield: 1.25 g (79%).^[2]

The following workflow diagram illustrates the key steps in the synthesis process.

Synthesis Workflow



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A flowchart of the synthesis of the target compound.

Reactivity and Applications in Catalysis

2,6-Bis((di-tert-butylphosphino)methyl)pyridine is a cornerstone ligand in the field of catalysis, primarily due to its ability to form stable and highly active complexes with transition metals, particularly palladium. The strong electron-donating character of the phosphine groups

and the rigid pincer framework enhance the catalytic performance in a variety of cross-coupling reactions.

This ligand is particularly effective in the following transformations:

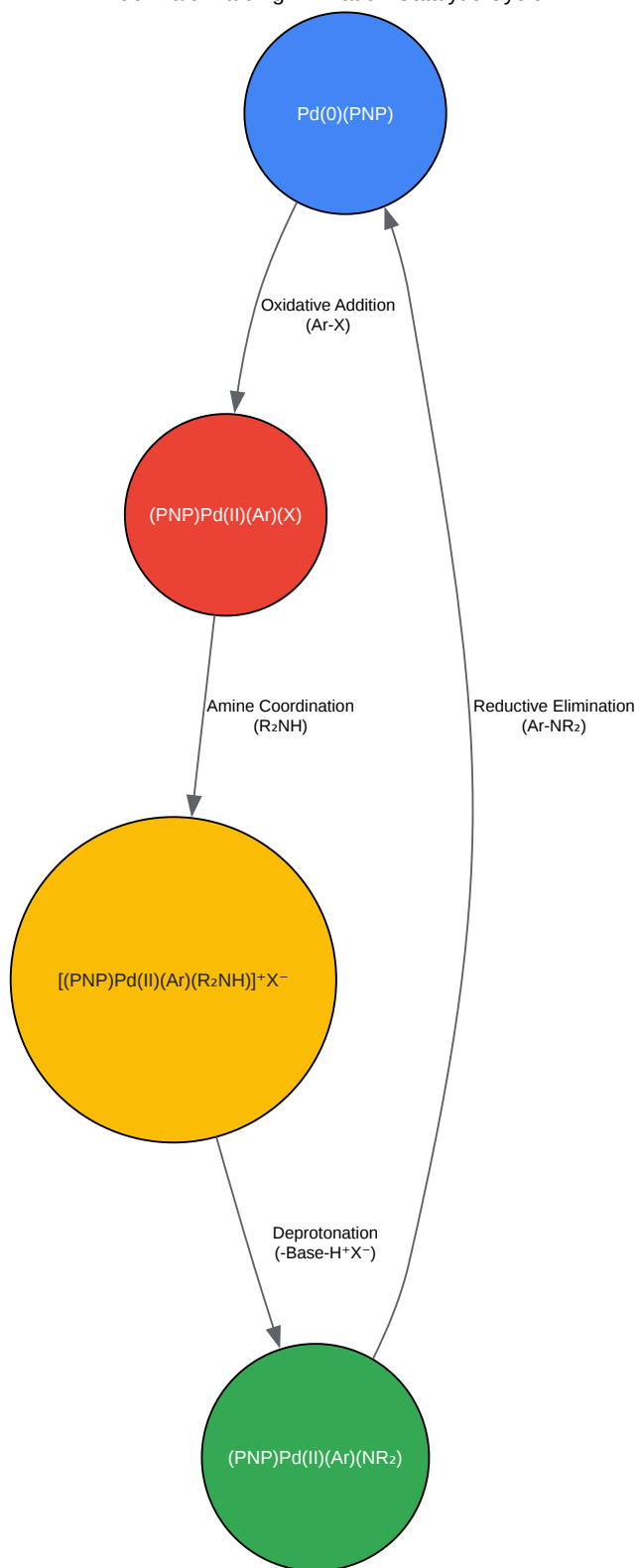
- Buchwald-Hartwig Amination
- Suzuki-Miyaura Coupling
- Heck Reaction
- Sonogashira Coupling
- Negishi Coupling
- Stille Coupling
- Hiyama Coupling

Role in the Buchwald-Hartwig Amination Catalytic Cycle

The Buchwald-Hartwig amination is a powerful method for the formation of C-N bonds. The **2,6-bis((di-tert-butylphosphino)methyl)pyridine** ligand plays a crucial role in stabilizing the palladium catalyst and facilitating the key steps of the catalytic cycle. The generally accepted mechanism involves the oxidative addition of an aryl halide to a Pd(0) complex, followed by coordination of the amine, deprotonation, and subsequent reductive elimination to yield the desired arylamine and regenerate the active Pd(0) catalyst.^{[3][4]}

The following diagram illustrates a generalized catalytic cycle for the Buchwald-Hartwig amination, highlighting the role of a generic pincer ligand (PNP) such as **2,6-bis((di-tert-butylphosphino)methyl)pyridine**.

Buchwald-Hartwig Amination Catalytic Cycle

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A generalized catalytic cycle for the Buchwald-Hartwig amination.

Conclusion

2,6-Bis((di-tert-butylphosphino)methyl)pyridine is a highly effective and versatile pincer ligand with significant applications in modern organic synthesis. Its robust coordination chemistry and the steric and electronic properties it imparts to metal centers make it a ligand of choice for a wide array of challenging cross-coupling reactions. This guide provides essential data and protocols to facilitate its use in research and development, underscoring its importance in the synthesis of complex molecules, including pharmaceuticals and advanced materials. The continued exploration of its catalytic potential is expected to lead to the development of even more efficient and selective synthetic methodologies.

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